

The Enigmatic Ys-II Compound: A Case of Mistaken Identity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ys-II

Cat. No.: B1248188

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Initial investigations into the discovery and origin of a chemical entity referred to as "**Ys-II** compound" have revealed a significant case of mistaken identity, with the designation primarily associated with the popular video game series Ys. Extensive searches of scientific and chemical databases have yielded no specific, well-documented compound under this name that aligns with the user's request for an in-depth technical guide for researchers.

While a single chemical supplier lists a product designated "ys-2," the provided information is limited to basic chemical properties and does not include the comprehensive data required for a technical whitepaper. The molecular formula is cited as C₂₉H₃₂ClNO₁₁ with a molecular weight of 606.02, and it is categorized as an "unnatural carbohydrate." However, crucial details regarding its discovery, origin, synthesis protocols, mechanism of action, and biological activity are absent from the public domain.

The overwhelming majority of information linked to "**Ys-II**" pertains to the action role-playing game Ys II: Ancient Ys Vanished – The Final Chapter, developed by Nihon Falcom.[1] This suggests that the query for a "**Ys-II** compound" likely stems from a misunderstanding or a conflation of terms.

Due to the lack of available scientific data, it is not possible to construct the requested in-depth technical guide. No information on experimental protocols, signaling pathways, or quantitative data for a compound named "Ys-II" could be located in the scientific literature. Therefore, the creation of structured data tables and Graphviz diagrams as specified in the core requirements cannot be fulfilled.

It is recommended that researchers and scientists seeking information on specific compounds verify the correct nomenclature and search for established chemical identifiers such as CAS numbers or IUPAC names to ensure accurate and fruitful literature retrieval. The current investigation concludes that "Ys-II compound," in the context of a subject for a scientific whitepaper, appears to be a non-existent or poorly documented entity.

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References

- [1. Ys II: Ancient Ys Vanished – The Final Chapter - Wikipedia \[en.wikipedia.org\]](#)
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